

Application Notes and Protocols: 2-Carboxyethyl-bromo-choline Ester, Chloride Salt

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Compound of Interest

Compound Name: 2-Carboxyethyl-bromo-choline
Ester, Chloride Salt

CAS No.: 1219417-69-2

Cat. No.: B567336

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Disclaimer

The following application notes and protocols for **2-Carboxyethyl-bromo-choline Ester, Chloride Salt** are provided for research purposes only. This compound is a research chemical, and its biological effects are not extensively documented in publicly available scientific literature. The information presented herein is based on the chemical structure of the compound, general knowledge of the cholinergic system, and established protocols for structurally related molecules such as choline esters and acetylcholinesterase inhibitors. It is imperative that researchers conduct their own dose-response experiments and safety assessments for their specific applications.

Introduction

2-Carboxyethyl-bromo-choline Ester, Chloride Salt (CAS 1219417-69-2) is a choline ester derivative.[1][2] Choline and its esters are fundamental components of the cholinergic nervous system, playing a crucial role in neurotransmission.[3][4] Acetylcholine, the primary neurotransmitter of this system, is synthesized from choline and is involved in a myriad of physiological processes, including muscle contraction, memory, and autonomic function.[5][6] Compounds that interact with the cholinergic system, either by mimicking acetylcholine (agonists) or by inhibiting its breakdown (acetylcholinesterase inhibitors), are valuable tools in

neuroscience research and have therapeutic applications in various neurological and psychiatric disorders.[7][8]

Given its structure as a choline ester, **2-Carboxyethyl-bromo-choline Ester, Chloride Salt** is hypothesized to interact with components of the cholinergic system. Its potential applications may lie in the investigation of cholinergic receptors, the study of acetylcholinesterase activity, and as a tool compound in drug discovery programs targeting cholinergic pathways.

Chemical Structure and Properties:

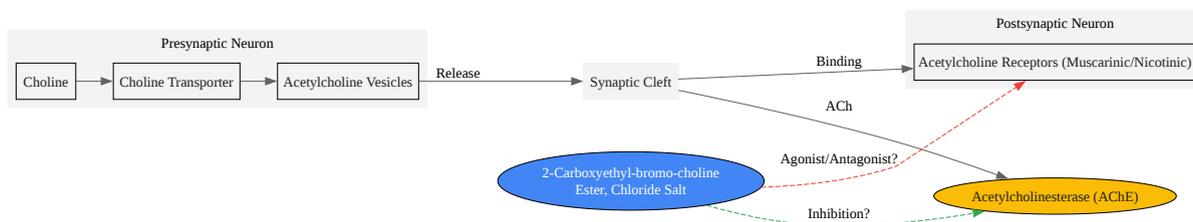
Property	Value	Reference
Molecular Formula	C8H17BrClNO2	[9]
Molecular Weight	274.58 g/mol	[9]
CAS Number	1219417-69-2	[1][2]
Appearance	White to off-white solid (predicted)	-
Solubility	Soluble in water, ethanol, and methanol.	[1]

Postulated Mechanism of Action

Based on its chemical structure, **2-Carboxyethyl-bromo-choline Ester, Chloride Salt** may act through one or more of the following mechanisms:

- **Cholinergic Receptor Agonist/Antagonist:** As a choline ester, it may bind to and activate or block muscarinic and/or nicotinic acetylcholine receptors.[4][10] The bromo- and carboxyethyl- modifications would determine its affinity and efficacy at these receptors compared to acetylcholine.
- **Acetylcholinesterase (AChE) Inhibition:** The ester linkage could make it a substrate for AChE. The bromo- group might lead to irreversible inhibition of the enzyme, similar to how some organophosphates act.[8] Inhibition of AChE would lead to an increase in the concentration and duration of action of acetylcholine in the synaptic cleft.[11]

The following diagram illustrates the potential points of interaction of a cholinergic agent within a synapse.



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Caption: Potential interactions within a cholinergic synapse.

Applications and Suggested Working Concentrations

Due to the limited specific data on **2-Carboxyethyl-bromo-choline Ester, Chloride Salt**, the following are potential research applications and a general guide to determining working concentrations. It is critical to perform a dose-response curve for each new application and cell line.

Application	General Working Concentration Range (in vitro)	Notes
Neurotransmitter Receptor Studies (Agonist/Antagonist Screening)	1 μ M - 100 μ M	Start with a broad range to determine if the compound elicits a response. Use specific receptor antagonists to confirm the mechanism.
Enzyme Inhibition Assays (e.g., AChE activity)	100 nM - 50 μ M	The effective concentration will depend on the potency of inhibition. Compare with known AChE inhibitors like donepezil or rivastigmine. [11] [12]
Cell-Based Assays (e.g., neuronal cell lines)	1 μ M - 100 μ M	Monitor for cytotoxicity at higher concentrations. Choline chloride is used in cell culture media at concentrations ranging from 60 mg/L to 2500 mg/L (approximately 430 μ M to 18 mM), suggesting that the choline moiety itself has low toxicity at typical experimental concentrations. [13] [14]

Experimental Protocols

Preparation of Stock Solutions

- Safety Precautions: Wear appropriate personal protective equipment (PPE), including a lab coat, safety glasses, and gloves, when handling the compound.[\[15\]](#)[\[16\]](#) Handle in a well-ventilated area.[\[16\]](#)
- Weighing: Carefully weigh the desired amount of **2-Carboxyethyl-bromo-choline Ester, Chloride Salt** powder.

- **Dissolving:** Based on its predicted solubility, dissolve the compound in sterile, nuclease-free water or a suitable buffer (e.g., PBS) to make a concentrated stock solution (e.g., 10 mM or 100 mM). Ensure complete dissolution by vortexing.
- **Sterilization:** Sterilize the stock solution by filtering it through a 0.22 μm syringe filter into a sterile tube.
- **Storage:** Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C for long-term storage. For short-term use, a 4°C storage may be appropriate, but stability should be verified.

General Protocol for Determining Working Concentration in Cell Culture

This protocol provides a framework for assessing the effect of the compound on a cellular phenotype of interest (e.g., cell viability, neurite outgrowth, calcium signaling).

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